

# 2-Aminoindan-2-phosphonic Acid: A Potent Tool for Metabolic Pathway Engineering

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Compound of Interest		
Compound Name:	2-Aminoindan-2-phosphonic acid	
Cat. No.:	B182778	Get Quote

Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

**2-Aminoindan-2-phosphonic acid** (AIP) is a highly effective and specific competitive inhibitor of Phenylalanine Ammonia-Lyase (PAL), a pivotal enzyme in the phenylpropanoid pathway. This pathway is responsible for the biosynthesis of a vast array of secondary metabolites in plants, including flavonoids, lignins, and stilbenes. By inhibiting PAL, AIP effectively blocks the conversion of L-phenylalanine to trans-cinnamic acid, the first committed step of the phenylpropanoid pathway.[1][2] This blockade leads to an accumulation of the precursor L-phenylalanine, which can then be redirected into other biosynthetic pathways of interest. This characteristic makes AIP a powerful tool for metabolic pathway engineering, enabling researchers to enhance the production of desired compounds that utilize phenylalanine as a precursor.

## **Mechanism of Action**

AIP is a conformationally restricted analogue of phenylalanine.[3] It acts as a slow-binding, reversible, and competitive inhibitor of PAL.[3][4] The inhibition is time-dependent, with the enzyme-inhibitor complex forming in a single "slow" step.[3] This potent and specific inhibition allows for precise modulation of the phenylpropanoid pathway.



## **Applications in Metabolic Engineering**

The primary application of AIP in metabolic engineering is to increase the intracellular pool of L-phenylalanine, thereby enhancing the flux towards alternative biosynthetic pathways. This strategy has been successfully employed to:

- Enhance Flavonoid Production: By blocking the main phenylpropanoid pathway, the availability of L-phenylalanine for flavonoid biosynthesis can be increased.[1][5]
- Increase Yields of other Phenylalanine-Derived Compounds: The production of various commercially valuable compounds that are derived from phenylalanine can be improved.
- Study Plant Defense Mechanisms: AIP has been used to investigate the role of the phenylpropanoid pathway in plant defense against pathogens.[1]
- Investigate Phenylpropanoid-Related Physiological Processes: Researchers have utilized AIP to elucidate the roles of phenylpropanoid products in various plant processes.

## **Quantitative Inhibition Data**

The inhibitory effect of **2-Aminoindan-2-phosphonic acid** and its derivatives on Phenylalanine Ammonia-Lyase (PAL) has been quantified in several studies. The following table summarizes key kinetic parameters and inhibitory concentrations.



Compoun d	Enzyme Source	Inhibition Type	K_i	IC_50	Other Kinetic Paramete rs	Referenc e
2- Aminoinda n-2- phosphoni c acid (AIP)	Parsley PAL-1 isozyme	Competitiv e, Slow- binding, Reversible	7 ± 2 nM	-	Association rate $(k_2)$ : $2.6 \pm 0.04$ $\times 10^4$ $M^{-1}S^{-1}$ ; Dissociation rate $(k_{-2})$ : $1.8 \pm 0.04 \times 10^{-4}$ $S^{-1}$	[3]
5-Bromo-2- aminoinda n-2- phosphoni c acid	Buckwheat PAL	In vitro inhibitor	-	-	Biologically most active among tested 5-substituted derivatives, but about one order of magnitude less potent than AIP.	[6]
5-Methyl-2- aminoinda n-2- phosphoni c acid	Buckwheat PAL	In vitro inhibitor	-	-	Biologically most active among tested 5-substituted derivatives, but about one order of magnitude	[6]



			less potent than AIP.	
(+/-)-2- Amino-4- bromoinda ne-2- phosphoni c acid	Buckwheat PAL	In vitro inhibitor	Found to be the strongest inhibitor among the investigate d derivatives in this study.	[7]
(R)-(1- amino-2- phenylethyl )phosphoni c acid (APEP)	Buckwheat PAL	Inhibitor	The phosphoni c analogue of L-phenylalani ne.	[8]

## **Experimental Protocols**

## Protocol 1: In Vitro Inhibition of Phenylalanine Ammonia-Lyase (PAL)

This protocol describes the procedure to determine the inhibitory effect of AIP on PAL activity in vitro.

#### Materials:

- Purified PAL enzyme
- L-phenylalanine (substrate)
- 2-Aminoindan-2-phosphonic acid (AIP)
- Sodium borate buffer (pH 8.8)



Spectrophotometer

#### Procedure:

- Prepare a stock solution of AIP in the appropriate solvent (e.g., distilled water).
- Prepare a series of dilutions of the AIP stock solution to achieve the desired final concentrations for the assay.
- Prepare the reaction mixture in a quartz cuvette containing sodium borate buffer and the desired concentration of AIP.
- Add the purified PAL enzyme to the reaction mixture and incubate for a specific period to allow for inhibitor binding.
- Initiate the enzymatic reaction by adding L-phenylalanine.
- Monitor the increase in absorbance at 290 nm, which corresponds to the formation of transcinnamic acid.
- Calculate the initial reaction velocity from the linear phase of the absorbance curve.
- Perform control experiments without the inhibitor to determine the uninhibited enzyme activity.
- Calculate the percentage of inhibition for each AIP concentration.
- Determine the IC<sub>50</sub> or K<sub>i</sub> value by plotting the inhibition data against the inhibitor concentration.

## Protocol 2: Application of AIP in Plant Suspension Cell Culture for Enhanced Secondary Metabolite Production

This protocol outlines the use of AIP in a plant cell suspension culture to redirect metabolic flux.

#### Materials:

Established plant cell suspension culture (e.g., Cistanche deserticola)[10]



- Culture medium
- 2-Aminoindan-2-phosphonic acid (AIP)
- Sterile filtration unit
- Incubator shaker
- Analytical equipment for metabolite quantification (e.g., HPLC)

#### Procedure:

- Prepare a sterile stock solution of AIP. A 4 mM stock solution in distilled water has been previously reported.[9]
- On the day of subculturing, add the appropriate volume of the sterile AIP stock solution to the fresh culture medium to achieve the desired final concentration (e.g., 0.5 μM to 2.0 μM).[9]
  [10]
- Inoculate the AIP-containing medium with the plant cells from a previous culture.
- Culture the cells under standard conditions (e.g., temperature, light, and agitation).
- Harvest the cells at different time points during the growth cycle.
- Extract the desired secondary metabolites from the harvested cells using an appropriate solvent.
- Quantify the concentration of the target metabolites using a suitable analytical method like HPLC.[10]
- Analyze the cell growth and PAL activity to assess the effect of AIP.[10]

## Protocol 3: In Vivo Inhibition of Phenylpropanoid Pathway in Seedlings

This protocol details the application of AIP to whole seedlings to study its effects on metabolic pathways in vivo.



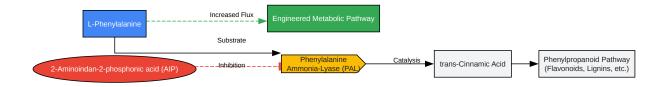
#### Materials:

- Seedlings (e.g., field bean, Vicia faba L.)[11]
- Hoagland's solution or other suitable nutrient solution
- 2-Aminoindan-2-phosphonic acid (AIP)
- Growth chamber or greenhouse

#### Procedure:

- Germinate seeds and grow seedlings to a suitable size (e.g., 4-cm long main roots).[11]
- Prepare Hoagland's solution supplemented with different concentrations of AIP (e.g., 0, 1, 10, or 100 μM).[11]
- Transfer the seedlings to the AIP-containing nutrient solution.
- Incubate the seedlings for the desired treatment period (e.g., short-term for 3.5 hours or long-term for 24 hours).[11]
- Harvest plant tissues (e.g., root tips) for analysis.[11]
- Perform metabolite analysis (e.g., anthocyanins, phenolics) or enzyme assays on the harvested tissues.

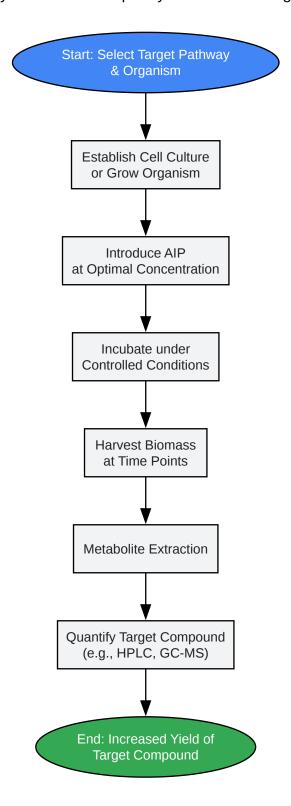
## **Visualizations**



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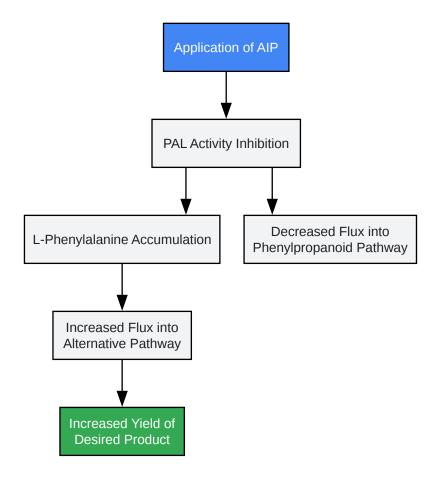
Caption: Inhibition of PAL by AIP redirects L-phenylalanine to an engineered pathway.



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Caption: General workflow for using AIP in metabolic pathway engineering experiments.





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